GC-MS fragmentation pattern of 1-Cyclohexyl-1,4-diazepane

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Cyclohexyl-1,4-diazepane*
CAS No.:	*59039-67-7*
Cat. No.:	*B1601233*

Get Quote

GC-MS Fragmentation Guide: 1-Cyclohexyl-1,4-diazepane

Distinguishing 7-Membered Diazepanes from 6-Membered Piperazine Analogs

Executive Summary

1-Cyclohexyl-1,4-diazepane (MW 182.29) is a bicyclic amine intermediate often used in the synthesis of sigma receptor ligands and neuroactive drugs. Its analysis is frequently complicated by the presence of its 6-membered ring analog, 1-Cyclohexylpiperazine (MW 168.28), a common synthetic impurity or degradation product.

This guide details the specific mass spectral fingerprint of the diazepane ring. Unlike piperazines, which fragment predominantly via simple alpha-cleavage, 1,4-diazepanes exhibit a characteristic ring contraction pathway (loss of ethylene,

), providing a diagnostic marker for the 7-membered ring expansion.

© 2026 BenchChem. All rights reserved.

Technical Specifications & Structural Baseline

Feature	1-Cyclohexyl-1,4-diazepane **(Target)**	1-Cyclohexylpiperazine **(Alternative)**
CAS Number	59039-67-7	17766-28-8
Formula		
Mol. Weight	182.3 u	168.3 u
Core Ring	1,4-Diazepane (7-membered)	Piperazine (6-membered)
Key Diagnostic	m/z 154 (M - 28)	m/z 140 (M - 28)

Fragmentation Mechanisms: The "Fingerprint of Expansion"

The fragmentation of **1-Cyclohexyl-1,4-diazepane** under Electron Ionization (EI, 70 eV) follows three distinct pathways. Understanding these allows for rapid structural confirmation.

Pathway A: Diagnostic Ring Contraction (The "Diazepane Shift")

The most critical differentiator for the 7-membered ring is the loss of an ethylene bridge (

, 28 u).

- Mechanism: The molecular ion (

  , m/z 182) undergoes a rearrangement where the

  or

  ethylene bridge is expelled to relieve ring strain, forming a transient 5-membered cyclic cation.
- Resulting Ion:m/z 154.
- Significance: While piperazines also lose

, the resulting mass shift from the parent ion confirms the starting ring mass.

Pathway B: Exocyclic Dealkylation

The bond between the diazepane nitrogen (N1) and the cyclohexyl group is labile.

- Mechanism: Homolytic cleavage of the N-C(cyclohexyl) bond.
- Resulting Ions:
  - m/z 99: The 1,4-diazepane cation (protonated core).
  - m/z 83: The cyclohexyl cation (

). This is often a high-abundance peak in N-cyclohexyl compounds.

Pathway C: Endocyclic Alpha-Cleavage

The ionization of the nitrogen lone pair triggers cleavage of the adjacent C-C bond within the ring.

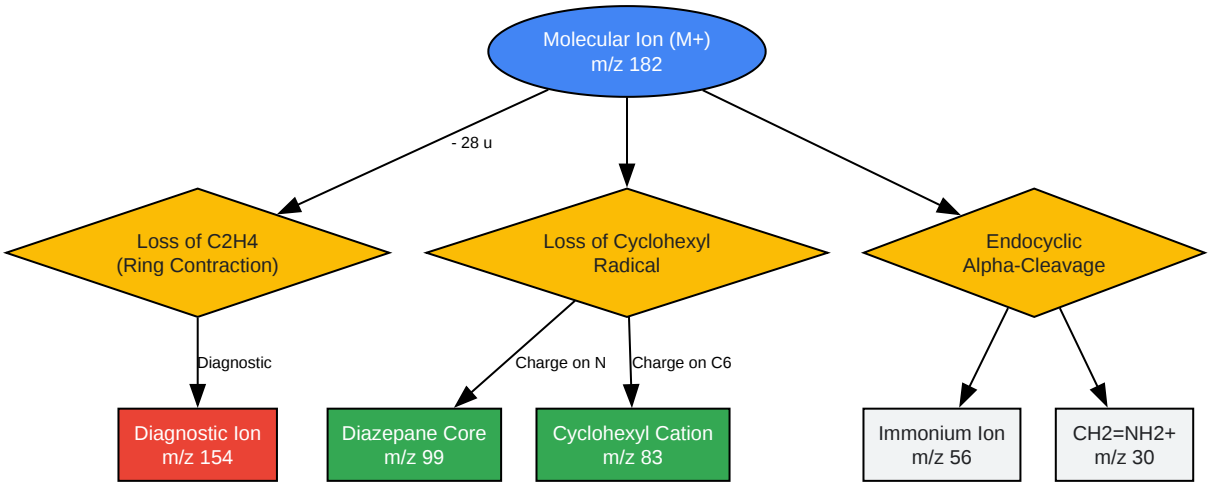
- Mechanism: Radical site on N1 induces cleavage of the

  bond, followed by Hydrogen transfer (McLafferty-like rearrangement).
- Resulting Ions: Low mass amine fragments (m/z 30, 44, 56) characteristic of aliphatic diamines.

Visualization of Fragmentation Pathways[1][2][3]

The following diagram maps the primary fragmentation routes, highlighting the diagnostic ions (Blue) versus common aliphatic fragments (Red).

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Primary fragmentation pathways of **1-Cyclohexyl-1,4-diazepane** under 70 eV EI conditions.

Comparative Analysis: Diazepane vs. Piperazine

This table contrasts the target compound with its most common structural analog. Use this to resolve ambiguity in crude reaction mixtures.

© 2026 BenchChem. All rights reserved.

Diagnostic Feature	1-Cyclohexyl-1,4-diazepane	1-Cyclohexylpiperazine	Interpretation
Molecular Ion ( )	m/z 182	m/z 168	Primary filter; confirms formula vs .
Ring Contraction	m/z 154 ( )	m/z 140 ( )	Both lose ethylene, but the absolute mass differs.
Core Cation	m/z 99 (Diazepane)	m/z 85 (Piperazine)	Result of losing the cyclohexyl group ( ).
Base Peak (Typical)	m/z 56 or 83	m/z 56 or 83	Caution: Low mass fragments (56, 83) are not unique and cannot distinguish the two.
Alpha-Cleavage	m/z 44, 30	m/z 44, 30	Non-diagnostic; common to all N-alkyl amines.

Experimental Protocol: High-Fidelity Identification

To ensure reproducible fragmentation and separation of these isomers, follow this standardized GC-MS workflow.

Step 1: Sample Preparation

- Solvent: Dissolve 1 mg of sample in 1 mL of Methanol or Ethyl Acetate. Avoid chlorinated solvents if looking for trace amine impurities to prevent salt formation.

© 2026 BenchChem. All rights reserved.

- Derivatization (Optional): If peak tailing is observed (common with secondary amines), derivatize with MSTFA (N-methyl-N-(trimethylsilyl)trifluoroacetamide).
  - Note: This will shift the

    to 254 (182 + 72).

Step 2: GC Conditions

- Column: Rxi-5Sil MS or equivalent (30m x 0.25mm x 0.25µm). Non-polar phases are preferred for amine separation.
- Inlet: Split mode (20:1) at 250°C.
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Temperature Program:
  - Hold at 60°C for 1 min.
  - Ramp 15°C/min to 300°C.
  - Hold 3 min.
  - Rationale: The rapid ramp prevents thermal degradation of the diazepane ring, which is less stable than the piperazine ring.

Step 3: MS Acquisition

- Source Temp: 230°C.
- Quad Temp: 150°C.
- Scan Range: m/z 35 – 300.
- Threshold: Set to 500 counts to avoid noise from column bleed.

Step 4: Data Validation (Self-Check)

© 2026 BenchChem. All rights reserved.

- Check 1: Is the

  at 182 visible? (If 180, you may have the dehydrogenated imine).

- Check 2: Is the m/z 83 peak present? (Confirms Cyclohexyl group).[1][2][3][4]

- Check 3: Is m/z 154 present? (Confirms Diazepane ring).

References

- NIST Mass Spectrometry Data Center. (2023). Electron Ionization Mass Spectra of Piperazine and Diazepane Derivatives. National Institute of Standards and Technology. [Link]

- Risoli, A., et al. (2007).[5] "Gas-phase fragmentation of protonated benzodiazepines." Rapid Communications in Mass Spectrometry, 21(14), 2273-2281.[5] (Provides mechanistic insight into 7-membered ring contraction). [Link]

- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra (4th ed.). University Science Books. (Foundational text for alpha-cleavage and ring contraction mechanisms).

- AperTO. (2026). "Novel and Selective Sigma Receptor Ligands: 1-Cyclohexylpiperazine derivatives." University of Turin Repository. (Context on the synthesis and structural analogs of cyclohexyl-amines). [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. iris.unict.it [iris.unict.it]
- 2. Fluorescent Derivatives of σ Receptor Ligand 1-Cyclohexyl-4-[3-(5-methoxy-1,2,3,4-tetrahydronaphthalen-1-yl)propyl]piperazine (PB28) as a Tool for Uptake and Cellular Localization Studies in Pancreatic Tumor Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. (PDF) Identification, localization, and relative quantitation of pseudouridine in RNA by tandem mass spectrometry of hydrolysis products [academia.edu]

- 4. Comparative study of 1-cyclohexyl-4-(1,2-diphenylethyl)-piperazine and its enantiomorphs on analgesic and othe pharmacological activities in experimental animals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Gas-phase fragmentation of protonated benzodiazepines - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [GC-MS fragmentation pattern of 1-Cyclohexyl-1,4-diazepane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1601233/docs#gc-ms-fragmentation-pattern-of-1-cyclohexyl-1-4-diazepane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.